

# Safeguarding Your Research: A Guide to Handling 4-Chlorobenzotrichloride

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## Compound of Interest

Compound Name: 4-Chlorobenzotrichloride

Cat. No.: B167033

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This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **4-Chlorobenzotrichloride** (CAS No. 5216-25-1). Adherence to these procedures is vital for ensuring laboratory safety and operational integrity.

**4-Chlorobenzotrichloride** is a corrosive, moisture-sensitive liquid that can cause severe skin and eye burns, as well as respiratory tract irritation.<sup>[1][2]</sup> It is also a lachrymator, meaning it can induce tearing.<sup>[1][2]</sup> Long-term exposure may lead to more severe health effects, including potential organ damage and cancer.<sup>[3][4][5]</sup> This guide outlines the essential personal protective equipment (PPE), handling protocols, and disposal plans to mitigate these risks.

## Hazard Identification and Physical Properties

A summary of key hazard and physical data for **4-Chlorobenzotrichloride** is presented below. This information is critical for risk assessment and the implementation of appropriate safety controls.

Property	Value	Citation(s)
Appearance	Clear, colorless to light yellow liquid	[1][6]
Molecular Formula	C <sub>7</sub> H <sub>4</sub> Cl <sub>4</sub>	[3][7]
Molecular Weight	229.92 g/mol	[6][7]
Boiling Point	245 °C (473 °F) at 760 mmHg	[6][8]
Melting Point	5.8 °C (42.4 °F)	[6][8]
Density	1.495 g/mL at 25 °C	[6][7]
Flash Point	> 112 °C (> 233.6 °F)	[1][8]
Moisture Sensitivity	Decomposes in water	[6][7]
Primary Hazards	Corrosive, Lachrymator, Harmful if swallowed/inhaled	[1][3]

## Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **4-Chlorobenzotrichloride** to prevent exposure.

- Eye and Face Protection: Wear chemical safety goggles and a face shield.[1] Standard safety glasses are not sufficient.
- Skin Protection:
  - Gloves: Wear appropriate chemical-resistant gloves.[1]
  - Protective Clothing: A lab coat, chemical-resistant apron, or coveralls are required to prevent skin contact.[1]
- Respiratory Protection: Use a NIOSH-approved respirator with organic vapor cartridges, especially when working outside of a certified chemical fume hood or in poorly ventilated areas.[3] A full-face respirator provides a higher level of protection.[3]

- Footwear: Closed-toe shoes are mandatory. Chemical-resistant boots may be necessary for larger-scale operations or spill response.

## Operational Plan: Step-by-Step Handling Procedures

- Preparation:
  - Ensure a certified chemical fume hood is operational.
  - Verify that an eyewash station and safety shower are accessible and have been recently tested.[\[1\]](#)
  - Assemble all necessary PPE and ensure it is in good condition.
  - Have spill control materials (e.g., inert absorbent material like vermiculite or sand) readily available.[\[1\]](#)
- Handling:
  - Conduct all work with **4-Chlorobenzotrichloride** inside a certified chemical fume hood to minimize inhalation exposure.[\[1\]](#)
  - Dispense the chemical carefully to avoid splashing.
  - Keep the container tightly closed when not in use to prevent exposure to moisture and atmospheric contaminants.[\[1\]](#)[\[2\]](#)
  - Avoid contact with incompatible materials such as strong oxidizing agents and moisture.[\[1\]](#)  
[\[6\]](#)
- Post-Handling:
  - Thoroughly wash hands and any potentially exposed skin with soap and water after handling.[\[8\]](#)
  - Decontaminate all work surfaces.

- Properly remove and dispose of contaminated PPE.

## Emergency Protocols

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing.[\[1\]](#) Seek immediate medical attention.[\[1\]](#)[\[2\]](#)
- Eye Contact: Immediately flush eyes with water for at least 30 minutes, holding the eyelids open.[\[1\]](#) Seek immediate medical attention.[\[1\]](#)[\[2\]](#)
- Inhalation: Move the individual to fresh air immediately. If breathing is difficult, administer oxygen. Do not use mouth-to-mouth resuscitation.[\[1\]](#)[\[2\]](#) Seek immediate medical attention.[\[1\]](#)[\[2\]](#)
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cups of milk or water.[\[1\]](#)[\[2\]](#) Seek immediate medical attention.[\[1\]](#)[\[2\]](#)
- Spill:
  - Evacuate the immediate area.
  - Wearing appropriate PPE, cover the spill with an inert absorbent material.[\[1\]](#)
  - Collect the absorbed material into a suitable, labeled container for hazardous waste disposal.
  - Ventilate the area and decontaminate the spill site.

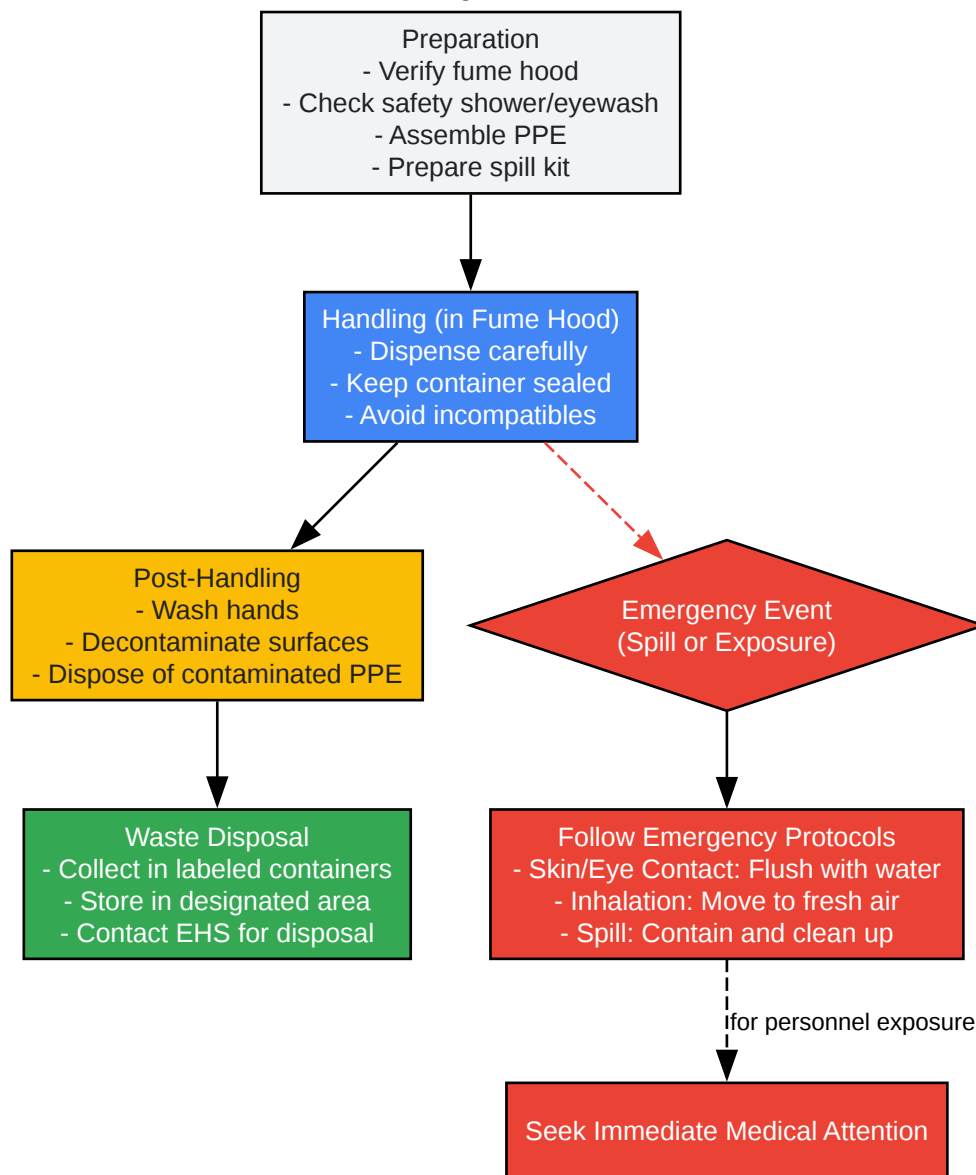
## Disposal Plan

All waste containing **4-Chlorobenzotrichloride**, including contaminated lab supplies and PPE, must be treated as hazardous waste.

- Waste Collection:
  - Collect all liquid and solid waste in separate, clearly labeled, and sealed containers.

- Do not mix with other waste streams unless explicitly instructed to do so by your institution's environmental health and safety (EHS) department.
- Labeling and Storage:
  - Label waste containers with "Hazardous Waste" and the full chemical name: "**4-Chlorobenzotrichloride**."
  - Store waste containers in a designated, well-ventilated, and secure secondary containment area away from incompatible materials.
- Disposal:
  - Arrange for pickup and disposal through your institution's EHS department.
  - All waste disposal must comply with local, state, and federal regulations.[\[1\]](#)

## Workflow for Handling 4-Chlorobenzotrichloride



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